

AMTZ-CHPh-4-acid molecular weight and formula

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Compound of Interest

Compound Name: AMTZ-CHPh-4-acid

Cat. No.: B12385032

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Technical Guide: AMTZ-CHPh-4-acid

Audience: Researchers, scientists, and drug development professionals.

This document provides a concise technical overview of the chemical properties of **AMTZ-CHPh-4-acid**. Due to the specific nature of this compound, publicly available information regarding its experimental applications and biological interactions is limited. The data presented here is based on computational and catalog information.

Chemical Identity and Properties

AMTZ-CHPh-4-acid is a complex organic molecule. Its fundamental chemical properties, including molecular formula and weight, are crucial for any experimental work, such as dosage calculations, solution preparation, and analytical characterization.

Data Presentation: Molecular Properties

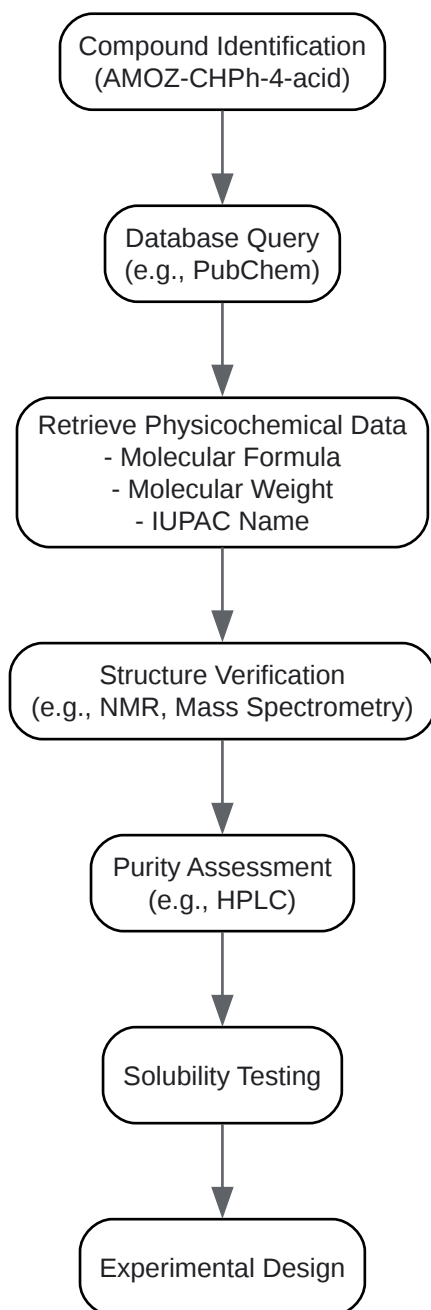
Property	Value	Source
Molecular Formula	C ₁₆ H ₁₉ N ₃ O ₅	PubChem[1]
Molecular Weight	333.34 g/mol	PubChem[1]
IUPAC Name	4-[(E)-[5-(morpholin-4-ylmethyl)-2-oxo-1,3-oxazolidin-3-yl]iminomethyl]benzoic acid	PubChem[1]
Synonyms	HY-155499, CS-0909116	PubChem[1]

Experimental Protocols

Detailed experimental protocols for the synthesis, handling, or use of **AMTZ-CHPh-4-acid** are not available in the public domain. Researchers intending to work with this compound should consult the supplier's documentation or develop protocols based on standard laboratory procedures for similar chemical entities.

Logical Workflow for Compound Characterization

The following diagram illustrates a generalized workflow for the initial characterization of a novel chemical compound like **AMTZ-CHPh-4-acid**.



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A generalized workflow for characterizing a research compound.

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References

- 1. AMOZ-CHPh-4-acid | C₁₆H₁₉N₃O₅ | CID 169494461 - PubChem [pubchem.ncbi.nlm.nih.gov]
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